

Essential Safety and Operational Guide for Handling Calcium Hydroxycitrate

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Compound of Interest

Compound Name: *Calcium hydroxycitrate*

Cat. No.: *B12318516*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Calcium Hydroxycitrate** in a laboratory setting. It offers procedural guidance on personal protective equipment, operational plans for safe handling and storage, and protocols for disposal and emergency situations.

Hazard Classification and Personal Protective Equipment (PPE)

There is conflicting information regarding the hazard classification of **Calcium Hydroxycitrate**. One Safety Data Sheet (SDS) classifies it as causing skin irritation (Category 2), serious eye irritation (Category 2), and potential respiratory irritation (Category 3).^[1] Conversely, another major supplier classifies the substance as not hazardous. Given this discrepancy, it is prudent to handle **Calcium Hydroxycitrate** with a degree of caution, assuming it has the potential to be an irritant, especially in its powdered form which can generate dust.

The primary routes of exposure are inhalation of dust, and contact with skin and eyes. Therefore, a comprehensive PPE strategy is essential to minimize risk.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or safety glasses with side shields. If there is a significant risk of splashing or dust generation, a face shield should be worn in

addition to goggles.

- Skin Protection:

- Gloves: Wear impervious gloves, such as nitrile or neoprene, to prevent skin contact. Ensure gloves are appropriate for handling chemical powders and are changed regularly or if they become contaminated.
- Lab Coat: A standard lab coat should be worn to protect street clothing. For tasks with a high potential for dust generation, consider a disposable coverall.

- Respiratory Protection:

- In a well-ventilated area, respiratory protection may not be necessary for handling small quantities.
- If handling large quantities of powder, or if the ventilation is inadequate, a NIOSH-approved respirator is required. An N95 dust mask may be sufficient for nuisance dust, but if irritation is noted, a respirator with a higher protection factor should be considered. Always ensure respirators are properly fitted.

Occupational Exposure Limits

There are no specific occupational exposure limits (OELs) established for **Calcium Hydroxycitrate** by major regulatory bodies such as OSHA or NIOSH. In the absence of a specific limit, it is recommended to adhere to the limits for "Particulates Not Otherwise Regulated" (PNOR), also known as "nuisance dust."

Parameter	OSHA PEL (Permissible Exposure Limit)	NIOSH REL (Recommended Exposure Limit)	ACGIH TLV (Threshold Limit Value)
Total Dust	15 mg/m ³ (8-hour TWA)[2][3]	Not established	10 mg/m ³ (inhalable particles)[2]
Respirable Fraction	5 mg/m ³ (8-hour TWA) [2][3]	Not established	3 mg/m ³ (respirable particles)[2]

TWA = Time-Weighted Average

Operational Plans: Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, especially when working with the powdered form to minimize dust generation.
- Avoid breathing dust.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency and Disposal Plans

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Skin Contact: Wash off with soap and plenty of water. Get medical attention if skin irritation occurs. Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor if you feel unwell.

Spill Response:

In the event of a spill, follow a structured procedure to ensure safety and proper cleanup. The following workflow outlines the key steps for managing a **Calcium Hydroxycitrate** powder spill.

Workflow for handling a **Calcium hydroxycitrate** spill.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.
- Contaminated packaging should be treated as the product itself and disposed of in the same manner. Leave chemicals in their original containers and do not mix with other waste.

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References

- 1. stacks.cdc.gov [stacks.cdc.gov]
- 2. osha.gov [osha.gov]
- 3. scsengineers.com [scsengineers.com]
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